

Application Note: QuEChERS Method for Endosulfan Residue Analysis in Fruits and Vegetables

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Compound of Interest		
Compound Name:	Endosulfan	
Cat. No.:	B1671282	Get Quote

Introduction

Endosulfan is a broad-spectrum organochlorine insecticide that has been widely used in agriculture to control a variety of pests on crops such as fruits, vegetables, and grains. Due to its persistence in the environment and potential for adverse health effects, monitoring endosulfan residues in food commodities is crucial for consumer safety. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has emerged as a popular and efficient technique for the extraction and cleanup of pesticide residues from a wide range of food matrices.[1][2][3][4] This application note provides a detailed protocol for the analysis of endosulfan residues (α -endosulfan, β -endosulfan, and endosulfan sulfate) in fruits and vegetables using the QuEChERS method followed by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Experimental Protocols

This protocol is based on the widely adopted AOAC Official Method 2007.01 and EN 15662 standard methods for QuEChERS.[1][5]

- 1. Sample Preparation and Homogenization
- Weigh a representative portion (e.g., 500 g) of the fruit or vegetable sample.[6]

Methodological & Application



- Chop the sample into small pieces and homogenize it using a high-speed blender or food chopper to achieve a uniform consistency.[6][7] For dry samples like raisins, it is necessary to add a specific amount of deionized water before homogenization to ensure efficient extraction.[1]
- Store the homogenized sample in a sealed container at -20°C until analysis to prevent degradation of the analytes.

2. Extraction

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[5][8][9]
- Add 10-15 mL of acetonitrile (ACN) with 1% acetic acid to the tube. [5][6][8]
- For fortified samples, spike with an appropriate amount of **endosulfan** standard solution.
- Add the appropriate QuEChERS extraction salt packet or individual salts. A common combination is 4 g of anhydrous magnesium sulfate (MgSO₄) and 1 g of sodium chloride (NaCl), or buffered systems containing 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate.[1][7]
- Immediately cap the tube and shake it vigorously for 1 minute to ensure thorough mixing and prevent the formation of salt agglomerates.[7][10]
- Centrifuge the tube at ≥3000 rpm for 5 minutes to separate the organic and aqueous layers.
 [7][8]
- 3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup
- Transfer an aliquot (e.g., 6-8 mL) of the upper acetonitrile layer into a 15 mL d-SPE centrifuge tube.[7][8]
- The d-SPE tube should contain a combination of sorbents for cleanup. A typical composition for general fruit and vegetable samples is 900 mg of anhydrous MgSO₄ and 150 mg of Primary Secondary Amine (PSA).[7] For pigmented samples, 5 mg of graphitized carbon black (GCB) may be added to remove chlorophyll, though it may retain planar pesticides.[8]
 [9] For samples with high fat content, 25 mg of C18 sorbent can be included.[1][8]



- Cap the d-SPE tube and vortex for 30-60 seconds.[8][10]
- Centrifuge the tube at ≥3000 rpm for 5 minutes.[7][8]
- The resulting supernatant is the cleaned extract.
- 4. Analysis
- Transfer a portion of the cleaned extract into an autosampler vial.
- If necessary, add a suitable internal standard.
- Analyze the extract using a properly calibrated GC-MS or LC-MS/MS system for the identification and quantification of α-endosulfan, β-endosulfan, and endosulfan sulfate.

Data Presentation

The following table summarizes the performance data of the QuEChERS method for the analysis of **endosulfan** residues in various fruit and vegetable matrices.



Matrix	Analyte	Fortifica tion Level (mg/kg)	Recover y (%)	RSD (%)	LOD (mg/kg)	LOQ (mg/kg)	Referen ce
Tomato	Endosulf an Sulfate	0.04	62.9 - 107.5	< 18	0.003	-	[7]
Lettuce	α- Endosulf an	0.1	70.1 - 107.2	< 14.8	0.01	-	[6]
Lettuce	β- Endosulf an	0.1	70.1 - 107.2	< 14.8	0.01	-	[6]
Lettuce	Endosulf an Sulfate	0.1	70.1 - 107.2	< 14.8	0.01	-	[6]
Grapes	α- Endosulf an	0.5	> 90	< 6	-	-	[11]
Grapes	β- Endosulf an	0.5	> 90	< 6	-	-	[11]
Orange	Endosulf an	0.1, 0.5, 1.0	83.1 - 123.5	< 14.8	0.01	-	[6]
Cucumbe r	Endosulf an	0.1, 0.5, 1.0	83.1 - 123.5	< 14.8	0.01	-	[6]

Visualizations

Experimental Workflow for QuEChERS Analysis



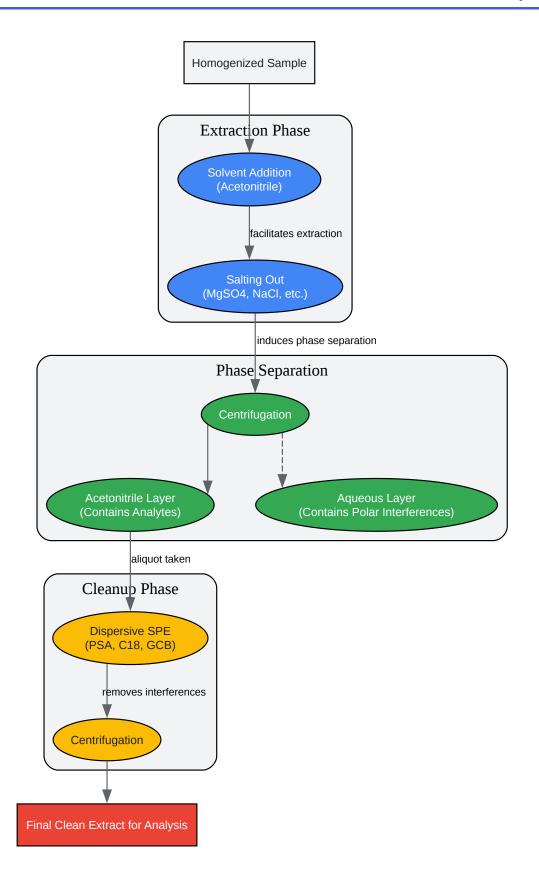


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Caption: QuEChERS experimental workflow for **endosulfan** analysis.

Logical Relationships in the QuEChERS Method





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Caption: Logical flow of the QuEChERS method.



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